

Common issues with JNJ-26993135 stability and storage

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Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010

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Technical Support Center: JNJ-26993135

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **JNJ-26993135**, a potent and selective leukotriene A4 hydrolase (LTA4H) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term and short-term storage conditions for solid **JNJ-26993135**?

A1: For long-term storage of solid **JNJ-26993135**, it is recommended to keep it at -20°C for months to years. For short-term storage, such as a few days to weeks, it can be stored at 0 - 4°C.^[1] The compound should be kept in a dry, dark environment.^[1]

Q2: How should I store **JNJ-26993135** once it is dissolved in a solvent?

A2: Stock solutions of **JNJ-26993135** should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for shorter periods.^[2]^[3] For very short-term use (a few days to weeks), solutions in DMSO can be kept at 4°C.^[3]

Q3: What is the recommended solvent for dissolving **JNJ-26993135**?

A3: **JNJ-26993135** is soluble in DMSO.^[1]

Q4: Is **JNJ-26993135** sensitive to light?

A4: While specific data on the photosensitivity of **JNJ-26993135** is not readily available, it is recommended to store it in the dark as a general precaution for benzothiazole-containing compounds.^[1]

Q5: How stable is **JNJ-26993135** during shipping?

A5: The compound is considered stable enough for shipping at ambient temperature for a few weeks.^[1]

Troubleshooting Guide

Issue 1: Compound Precipitation in Aqueous Experimental Media

Symptoms:

- You observe cloudiness or visible precipitate after diluting your DMSO stock solution of **JNJ-26993135** into your aqueous assay buffer.
- You are seeing inconsistent or lower-than-expected activity in your experiments.

Potential Cause: **JNJ-26993135**, like many kinase inhibitors, is poorly soluble in aqueous solutions. When a concentrated DMSO stock is diluted into an aqueous buffer, the compound can crash out of solution.

Solutions:

- Optimize Final DMSO Concentration: Aim for the lowest possible final concentration of DMSO in your assay that your experiment can tolerate, typically $\leq 0.5\%$.
- Serial Dilutions: Instead of a single large dilution, perform serial dilutions of your DMSO stock in your aqueous buffer.
- Pre-warm Buffer: Warming your aqueous buffer to the experimental temperature before adding the compound stock can sometimes help.

- **Inclusion of a Surfactant:** Consider the inclusion of a low concentration of a non-ionic surfactant, such as Tween-20 or Triton X-100, in your assay buffer to improve solubility.
- **Solubility Testing:** Perform a simple solubility test by preparing a range of concentrations of **JNJ-26993135** in your final assay buffer and visually inspecting for precipitation after a relevant incubation time.

Issue 2: Inconsistent Results Between Experiments

Symptoms:

- You observe significant variability in your results when using the same stock solution of **JNJ-26993135** over a period of time.

Potential Causes:

- **Degradation of Stock Solution:** Improper storage or frequent freeze-thaw cycles can lead to degradation.
- **Water Contamination in DMSO:** DMSO is hygroscopic and can absorb water from the atmosphere. Water in the DMSO stock can promote hydrolysis of the compound.

Solutions:

- **Aliquot Stock Solutions:** To avoid repeated freeze-thaw cycles, aliquot your main stock solution into smaller, single-use volumes.
- **Use Anhydrous DMSO:** Prepare stock solutions using high-quality, anhydrous DMSO.
- **Proper Storage:** Ensure your stock solutions are stored at -80°C for long-term storage.^[2]
- **Fresh Dilutions:** Prepare fresh dilutions from your stock for each experiment.

Data Summary

Parameter	Condition	Recommendation	Citation
Storage (Solid)	Long-term	-20°C	[1]
Short-term	0 - 4°C	[1]	
Storage (In DMSO)	Long-term	-80°C	[2]
Short-term	4°C	[3]	
Recommended Solvent	DMSO	[1]	
Shipping	Ambient Temperature	[1]	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[2]	

Experimental Protocols

Protocol 1: Preparation of JNJ-26993135 Stock Solution

- Materials:
 - JNJ-26993135 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Allow the vial of JNJ-26993135 powder to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of JNJ-26993135 powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).

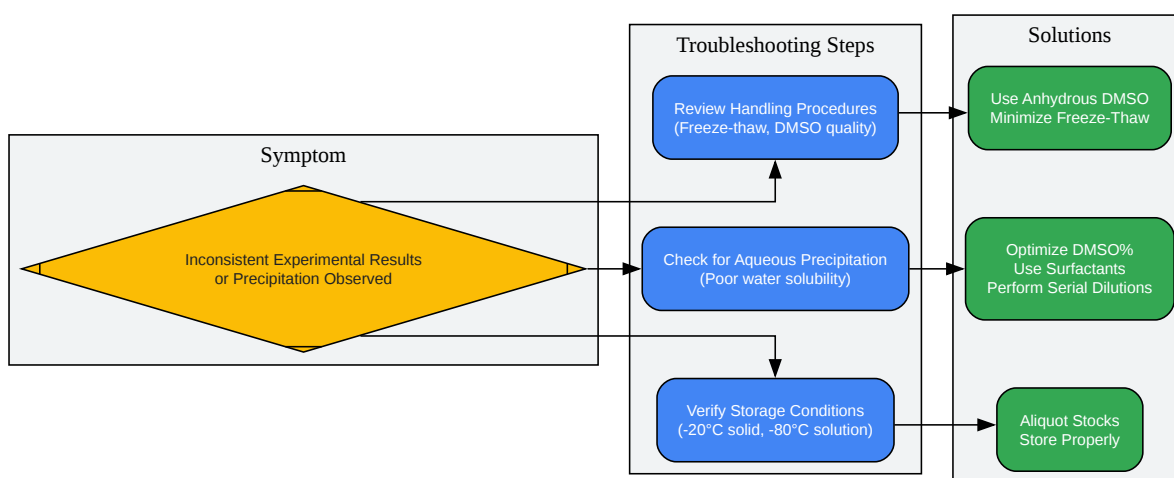
4. Vortex briefly to dissolve the powder completely.
5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
6. Store the aliquots at -80°C.

Protocol 2: Assessment of JNJ-26993135 Stability by HPLC

- Objective: To determine the stability of a **JNJ-26993135** stock solution over time under specific storage conditions.
- Materials:
 - **JNJ-26993135** stock solution in DMSO
 - HPLC system with a UV detector
 - C18 HPLC column
 - Mobile phase (e.g., acetonitrile and water with 0.1% formic acid)
- Procedure:
 1. Time Zero (T0) Sample: Immediately after preparing the stock solution, dilute a small aliquot to a suitable concentration for HPLC analysis (e.g., 10 µM) in the mobile phase. Inject this sample into the HPLC system and record the chromatogram. The area of the main peak corresponding to **JNJ-26993135** is your T0 reference.
 2. Incubation: Store the remaining aliquots of the stock solution under the desired test conditions (e.g., 4°C, room temperature, -20°C).
 3. Time Point (Tx) Samples: At specified time points (e.g., 24 hours, 48 hours, 1 week), retrieve an aliquot from each storage condition.
 4. Dilute the aliquot to the same concentration as the T0 sample and analyze by HPLC using the same method.

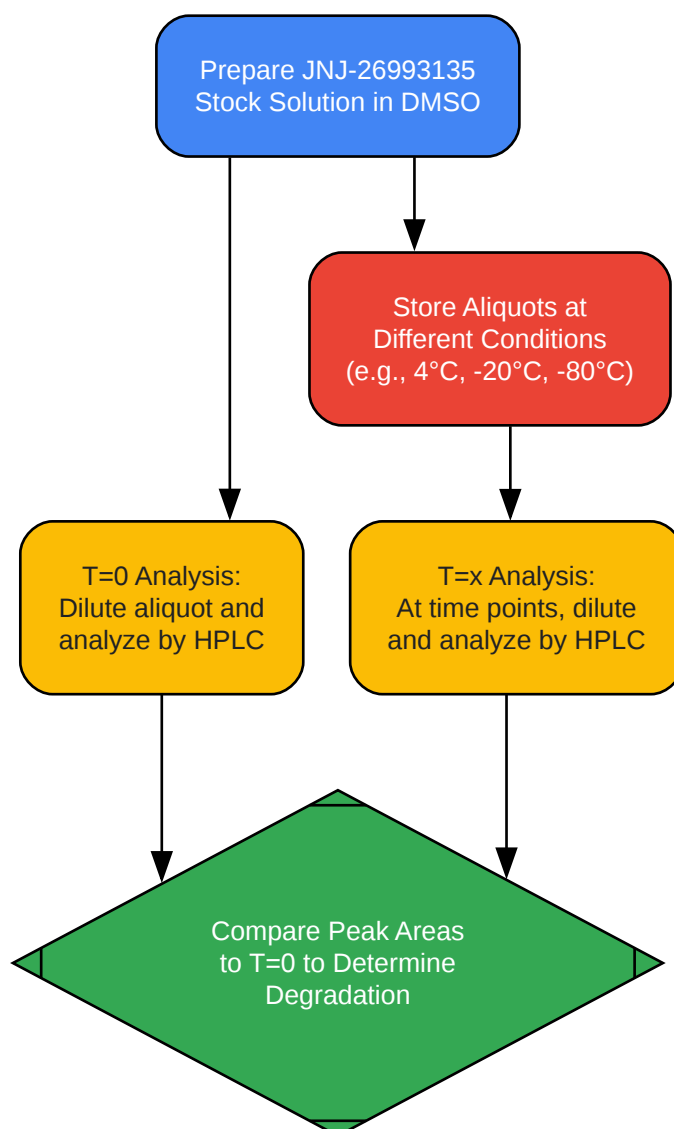
5. Data Analysis: Compare the peak area of **JNJ-26993135** at each time point to the T0 peak area. A decrease in the peak area and the appearance of new peaks indicate degradation. Calculate the percentage of the compound remaining at each time point.

Visualizations



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Caption: Troubleshooting workflow for **JNJ-26993135** stability issues.



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Caption: Experimental workflow for assessing **JNJ-26993135** stability.

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